

# Navigating the Disposal of MK204: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MK204

Cat. No.: B609080

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### For Immediate Release

Researchers and drug development professionals handling **MK204** are advised to follow specific safety and disposal protocols to ensure a safe laboratory environment and compliance with regulations. Due to the absence of a specific Safety Data Sheet (SDS) for **MK204**, a conservative approach to its disposal is essential, treating it as a halogenated organic compound.

**MK204**, a compound with the molecular formula  $C_{16}H_9Br_5ClNO_4$ , requires careful management due to its chemical structure. Halogenated organic compounds are often subject to specific waste disposal regulations because of their potential environmental impact and the hazardous byproducts that can be generated during improper treatment.

## Essential Safety and Disposal Procedures

Before handling **MK204**, it is crucial to consult your institution's Environmental Health and Safety (EHS) office for specific guidelines. The following procedures are based on general best practices for halogenated organic compounds and should be adapted to meet local and institutional requirements.

### Personal Protective Equipment (PPE):

- **Gloves:** Wear nitrile gloves to prevent skin contact.

- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard lab coat is required to protect from spills.

#### Step-by-Step Disposal Protocol:

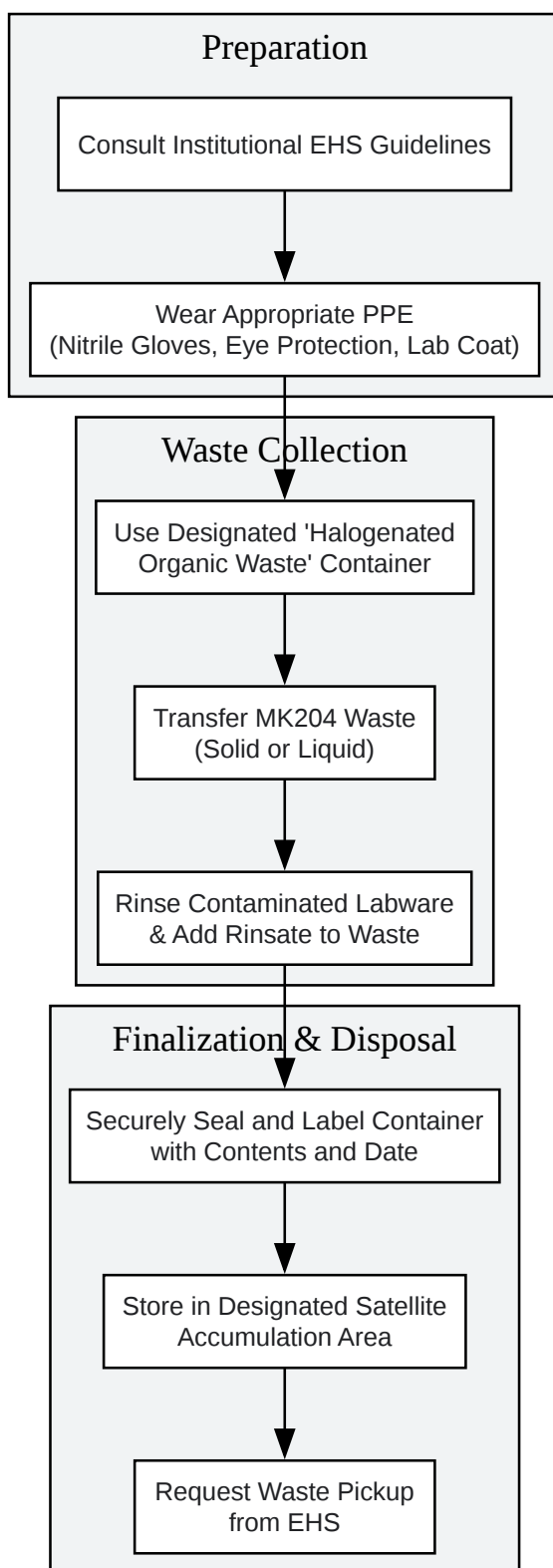
- Segregation: Designate a specific, clearly labeled waste container for "Halogenated Organic Waste." Never mix halogenated waste with non-halogenated waste streams.
- Container Selection: Use a chemically resistant, sealable container. Ensure the container is in good condition and compatible with **MK204** and any solvents used.
- Waste Transfer:
  - For solid **MK204**, carefully transfer the powder into the designated waste container using a spatula or other appropriate tool to minimize dust generation.
  - For solutions of **MK204**, pour the liquid waste into the designated container.
  - Rinse any contaminated labware (e.g., beakers, flasks) with a small amount of a suitable solvent (such as the one used to dissolve the **MK204**) and add the rinsate to the halogenated waste container.
- Labeling: The waste container must be labeled with:
  - The words "Hazardous Waste"
  - The full chemical name: "**MK204**" and any other components in the waste.
  - The approximate concentration and volume of each component.
  - The date the waste was first added to the container.
- Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) or your laboratory's designated hazardous waste storage area. This area should be well-ventilated and away from heat sources or incompatible chemicals.

- Disposal Request: Once the container is full or ready for disposal, follow your institution's procedures to request a pickup by the EHS department.

## MK204 Quantitative Data

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>9</sub> Br <sub>5</sub> ClNO <sub>4</sub>
Molecular Weight	714.22 g/mol
Appearance	White to beige powder
Storage Temperature	2-8°C
Solubility	3 mg/mL in DMSO

## Disposal Workflow



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Caption: Workflow for the proper disposal of **MK204**.

Disclaimer: This information is intended as a general guide. Always prioritize your institution's specific protocols and consult with your EHS department for guidance on hazardous waste disposal.

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